

An In-depth Technical Guide to 4-(4-Hydroxyphenoxy)benzoic Acid

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Compound of Interest

Compound Name: 4-(4-Hydroxyphenoxy)benzoic acid

Cat. No.: B1330899

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Abstract

This technical guide provides a comprehensive overview of **4-(4-Hydroxyphenoxy)benzoic acid**, a molecule of interest in materials science and potentially in pharmaceutical development. This document details its physicochemical properties, outlines a probable synthesis methodology, and explores its primary application in the formulation of advanced polymers. While direct biological data on the compound is limited, this guide also touches upon the known biological activities of its parent compound, 4-hydroxybenzoic acid, to provide a broader context for future research.

Introduction

4-(4-Hydroxyphenoxy)benzoic acid is an aromatic carboxylic acid characterized by a phenoxy linkage between a hydroquinone and a benzoic acid moiety. Its rigid structure and the presence of functional groups at both ends of the molecule make it a valuable monomer for the synthesis of high-performance polymers, particularly liquid crystal polymers (LCPs). While its historical discovery is not prominently documented, its synthesis logically follows from established chemical reactions like the Ullmann condensation. This guide aims to consolidate the available technical information on this compound to support its application in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(4-Hydroxyphenoxy)benzoic acid** is presented in the table below. These properties are crucial for understanding its behavior in various chemical and physical processes.

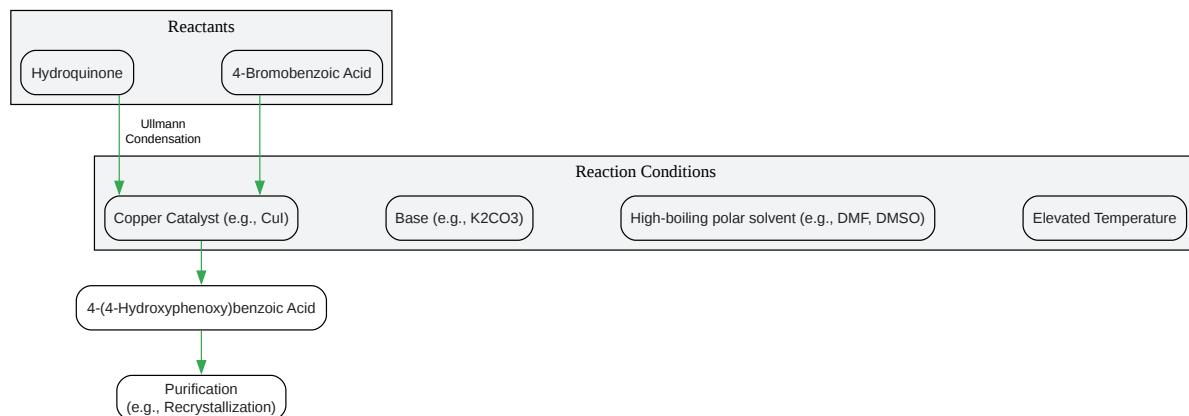
Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₀ O ₄	[1]
Molecular Weight	230.22 g/mol	[1]
Melting Point	196 °C	[1]
Boiling Point	427.8 ± 30.0 °C at 760 mmHg	[1]
Physical Form	Solid	[1]
Purity	≥98%	[1]
Storage Temperature	4°C, under nitrogen	[1]

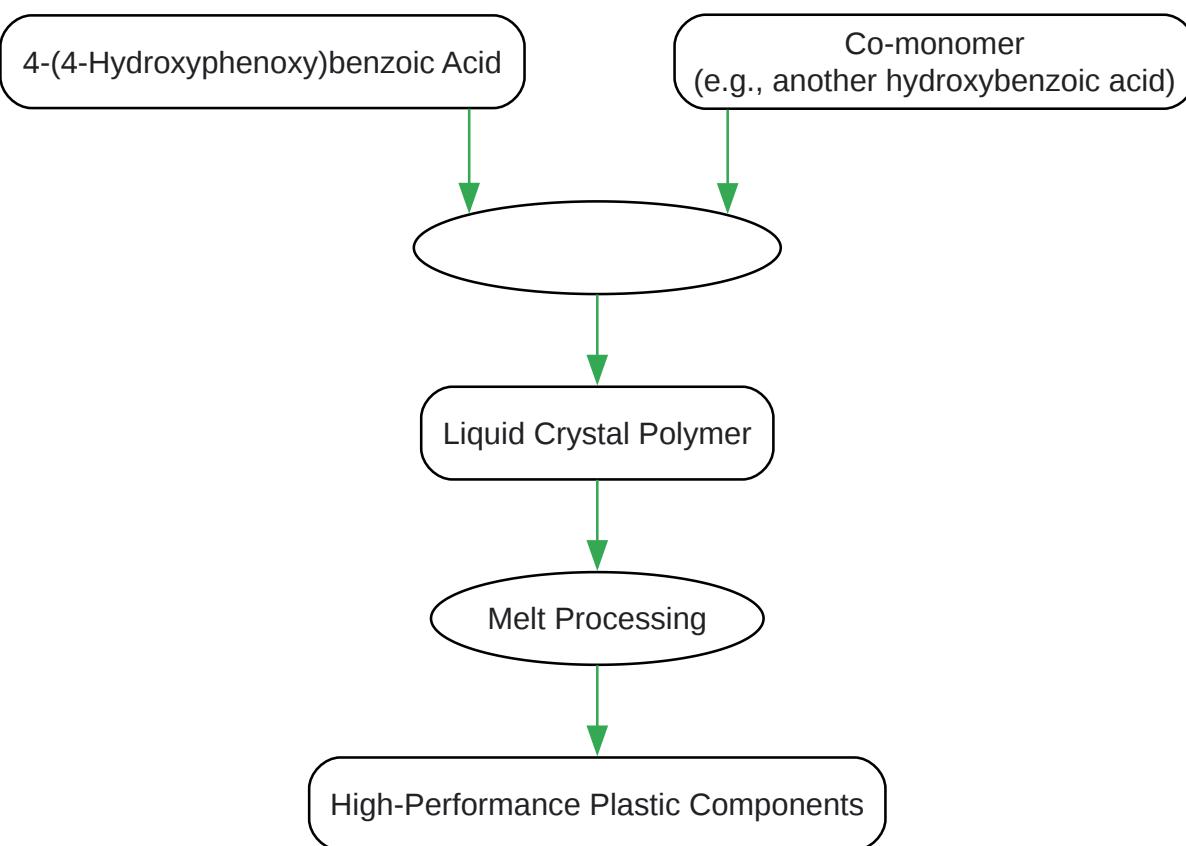
Synthesis and Experimental Protocols

The synthesis of **4-(4-Hydroxyphenoxy)benzoic acid** is not widely detailed in readily available literature. However, based on the synthesis of analogous diaryl ethers, the Ullmann condensation is a highly probable and effective method. This reaction involves the copper-catalyzed coupling of an aryl halide with a phenol.

Proposed Synthesis Workflow: Ullmann Condensation

A likely synthetic route involves the reaction of a salt of 4-bromobenzoic acid with hydroquinone in the presence of a copper catalyst. Protecting groups may be necessary for the hydroxyl and carboxyl groups to prevent side reactions.





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References

- 1. 4-(4-Hydroxyphenoxy)benzoic acid | 500-76-5 [sigmaaldrich.com]
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